

trifloxystrobin chronic dietary risk assessment humans

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Compound Focus: Trifloxystrobin

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Chronic Dietary Risk Assessment of Trifloxystrobin

The table below summarizes key data from a recent comprehensive study on **trifloxystrobin** and bupirimate in cucumbers, which serves as a robust model for chronic dietary risk assessment [1] [2].

Assessment Component	Trifloxystrobin (incl. acid metabolite)	Bupirimate	Ethirimol (Bupirimate metabolite)
Field Trial Design	12 representative regions in China (6 open-field, 6 greenhouse); 2 applications at max recommended dosage (105 g a.i./hm ²), 7-day interval [1].		
Residues at 3 Days (PHI)	<0.01 - 0.013 mg/kg [1]	<0.01 - 0.076 mg/kg [1]	<0.01 - 0.04 mg/kg [1]
Toxicological Reference	Acceptable Daily Intake (ADI) established by regulatory authorities (exact value used in study not specified) [1].		

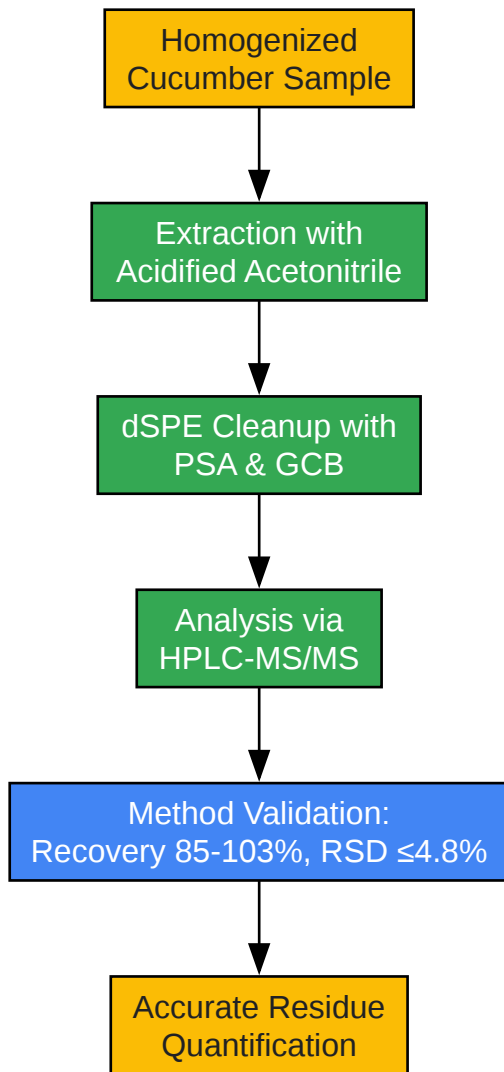
Assessment Component	Trifloxystrobin (incl. acid metabolite)	Bupirimate	Ethirimol (Bupirimate metabolite)
Chronic Dietary Risk (RQc)	≤ 2.476% for all population groups (Risk Quotient < 100% indicates acceptable risk) [1] [2].		
Key Conclusion	Use under the tested conditions is considered safe for Chinese consumers. Children were identified as having a relatively higher risk, though still within acceptable limits [1].		

Analytical Methods & Experimental Protocols

The reliability of a dietary risk assessment depends on a validated analytical method. The following protocol for quantifying **trifloxystrobin** and its metabolites is adapted from recent supervised trials [1].

- **1. Sample Preparation:** A 10 g homogenized cucumber sample is weighed into a 50 mL centrifuge tube [1].
- **2. Extraction:** Add 10 mL of acidified acetonitrile (2% acetic acid, v/v) and shake vigorously. The acid helps improve the extraction efficiency of the target analytes [1].
- **3. Cleanup (QuEChERS):** Utilize a dispersive solid-phase extraction (dSPE) cleanup with sorbents including **Primary Secondary Amine (PSA)** (to remove fatty acids and sugars) and **Graphitised Carbon Black (GCB)** (to remove pigments). This step is crucial for obtaining a clean extract for instrument analysis [1].
- **4. Quantification:** Analyze the purified extract using **High-Performance Liquid Chromatography-tandem Mass Spectrometry (HPLC-MS/MS)**. This technique provides high specificity and sensitivity [1].
- **5. Method Validation:** The method demonstrated excellent **accuracy**, with recovery rates of 85–103% across four spiking levels (0.01, 0.1, 0.3, and 1 mg/kg). The **precision** was also high, with relative standard deviations (RSD) ≤ 4.8% [1].

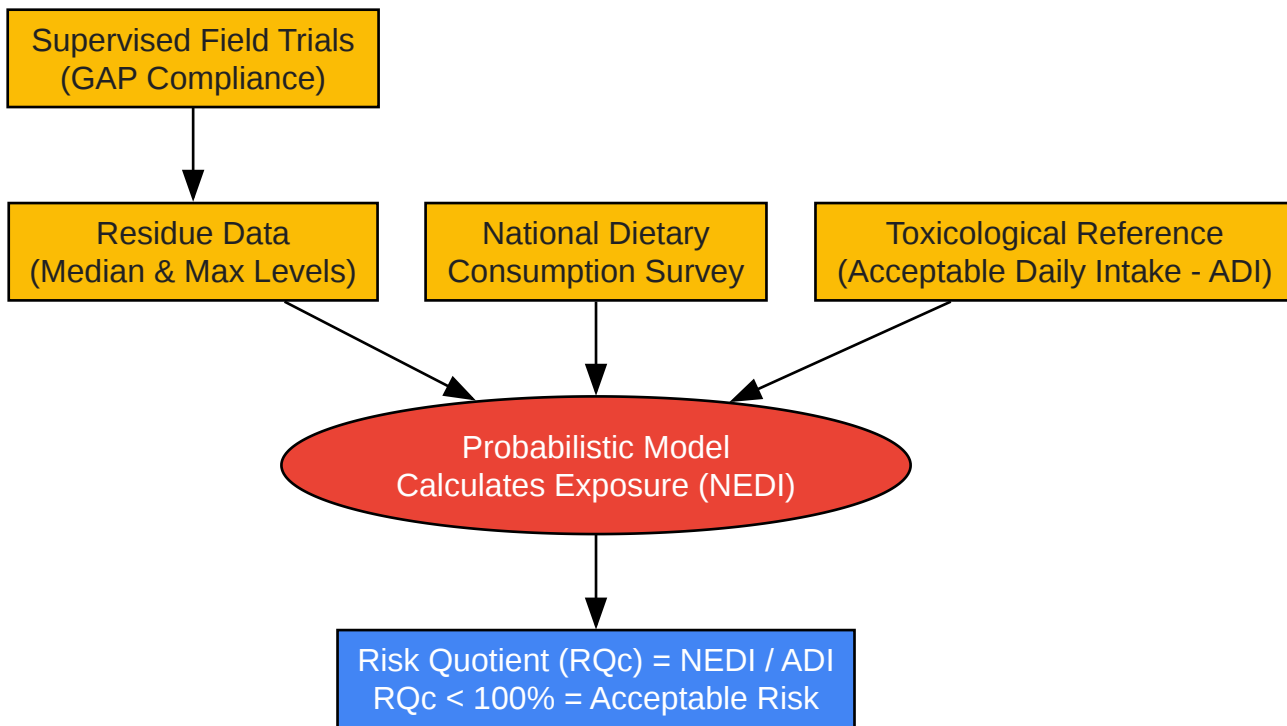
This workflow ensures precise and accurate measurement of pesticide residues at very low concentrations, forming the foundation for a reliable risk assessment.



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Dietary Risk Assessment Workflow

The chronic dietary risk assessment is a multi-step process that integrates residue data with food consumption patterns to estimate potential exposure, which is then weighed against toxicological thresholds.



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Comparison with Other Strobilurin Fungicides

While direct comparative dietary risk data is limited in the provided search results, information on environmental toxicity and field efficacy can inform a broader safety and performance profile.

Fungicide	Reported Efficacy / Relative Potency	Key Considerations for Comparison
Trifloxystrobin	Highly effective; superior efficacy in controlling Cercospora leaf spot in sugar beets [3].	• Lower residues in cucumbers post-PHI suggest lower dietary exposure potential [1]. • Shows higher toxicity to zebrafish embryos than azoxystrobin/kresoxim-methyl, indicating greater ecotoxicity [4].
Pyraclostrobin	Effective; ranked after trifloxystrobin in field efficacy [3].	• Also shows higher toxicity to zebrafish embryos [4].
Azoxystrobin	Moderately effective; provided modest to poor disease control in comparative field trials [3].	• Lower ecotoxicity to zebrafish than trifloxystrobin [4].
Kresoxim-methyl	Lower efficacy; poor disease control in the same study [3].	• Lower ecotoxicity to zebrafish than trifloxystrobin [4].

Key Insights for Professionals

- **Mode of Action and Resistance Risk:** **Trifloxystrobin** is a **Quinone Outside Inhibitor (QoI, FRAC Group 11)** that inhibits mitochondrial respiration in fungi [5]. QoIs are classified as high-risk for resistance development. For sustainable use, they should be applied in mixture with fungicides from different mode of action groups (e.g., DMIs like difenoconazole) and not used exclusively [3] [5].
- **The Importance of Metabolites:** Risk assessment must include major metabolites. For **trifloxystrobin**, this includes **trifloxystrobin acid**, and for bupirimate, **ethirimol**, as they contribute to the overall toxicological profile [1] [2].
- **Data Gaps and Future Research:** The available data is crop-specific. A comprehensive risk assessment requires similar supervised residue trials for other crops where **trifloxystrobin** is used. Furthermore, more research is needed to better characterize the risk for sensitive sub-populations like children [1].

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